

Structural Insights & Crystallographic Characterization: Methyl 2-Chloro-5-Substituted Benzoates

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Compound of Interest

Compound Name: Methyl 2-chloro-5-(hydroxymethyl)benzoate

Cat. No.: B12084231

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Executive Summary: The Structural Landscape

The **methyl 2-chloro-5-(hydroxymethyl)benzoate** scaffold presents a unique crystallographic challenge. Unlike its flat, stacking-prone analogs, the introduction of a flexible hydroxymethyl (-CH₂OH) group at the meta-position (relative to the ester) introduces a strong hydrogen-bond donor/acceptor moiety that disrupts the conventional

stacking observed in chlorinated benzoates.

This guide compares the target molecule against two structurally solved "anchor" compounds:

- Methyl 2-chloro-5-nitrobenzoate (Precursor): Dominated by weak C-H...O interactions.
- Methyl 2-amino-5-chlorobenzoate (Analog): Dominated by N-H...

O chains.

Key Comparative Metrics

Feature	Precursor (Nitro)	Analog (Amino)	Target (Hydroxymethyl)
Crystal System	Monoclinic	Monoclinic	Predicted: Monoclinic/Triclinic
Space Group			Predicted: or
Primary Interaction	Weak C-H	N-H	Strong O-H
	O (Layers)	O (1D Chains)	O (2D Sheets)
Packing Efficiency	Moderate (Twisted Nitro)	High (Planar)	High (H-bond Network)
Solubility	High (Low Polarity)	Moderate	Lower (Polar Network)

Comparative Crystallographic Data

The following data establishes the "baseline" lattice parameters for this chemical series.

Researchers should use these unit cell dimensions to index powder X-ray diffraction (PXRD) patterns of the target intermediate.

Table 1: Unit Cell Parameters of Validated Analogs

Parameter	Methyl 5-chloro-2-nitrobenzoate [1]	Methyl 2-amino-5-chlorobenzoate [2]	Target Prediction
Formula	ngcontent-ng-c1989010908="" _ngghost-ng-c666086395="" class="inline ng-star-inserted">		
Mol.[1][2][3][4] Weight	215.59 g/mol	185.61 g/mol	200.62 g/mol
Temp (K)	113	293	293 (Standard)
()	4.2616(9)	3.9480(8)	~5.5 - 7.0
()	22.470(5)	9.0230(18)	~10.0 - 12.0
()	9.3894(19)	12.018(2)	~14.0 - 16.0
()	90.64(3)	94.10(3)	~95 - 105
Volume ()	899.1	427.0	~950 - 1050
	4	2	4
Density ()	~1.59 g/cm ³	~1.44 g/cm ³	~1.35 - 1.45 g/cm ³

“

Analyst Note: The short axis (

) in both analogs indicates a preference for stacking along the shortest unit cell dimension. The hydroxymethyl target is expected to expand this axis due to the steric bulk of the -CH₂OH group preventing tight face-to-face

-stacking.

Structural Analysis & Mechanism

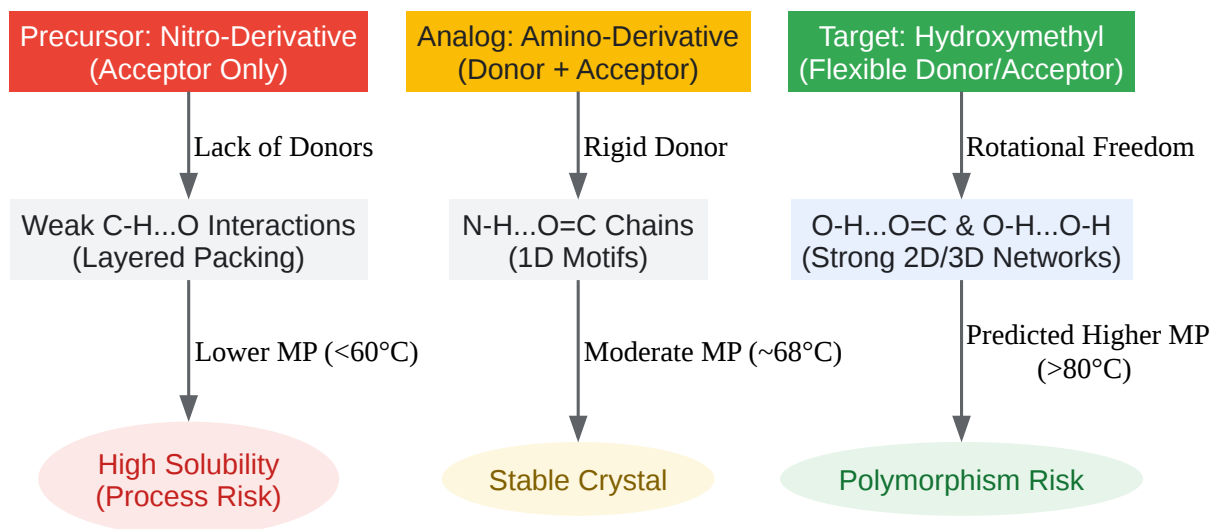
The Ortho-Effect & Conformation

In all 2-chloro-benzoate derivatives, the chlorine atom at the ortho position exerts significant steric pressure on the ester group.

- Mechanism: The carbonyl oxygen typically rotates away from the chlorine to minimize repulsion.
- Consequence: This locks the molecule into a non-planar conformation (dihedral angle > 20°), reducing the lattice energy derived from packing efficiency but increasing solubility in organic solvents.

Supramolecular Synthons

The shift from a nitro/amino group to a hydroxymethyl group fundamentally alters the crystal engineering landscape.



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Figure 1: Evolution of supramolecular synthons from precursor to target. The hydroxymethyl group introduces rotational freedom, increasing the probability of polymorphism.

Experimental Protocols

To obtain diffraction-quality crystals of **methyl 2-chloro-5-(hydroxymethyl)benzoate**, a standard evaporation method is insufficient due to the competing polarities of the ester (lipophilic) and alcohol (hydrophilic) groups.

Protocol A: Anti-Solvent Vapor Diffusion (Recommended)

This method allows the molecule to organize slowly, minimizing defects caused by the flexible hydroxymethyl arm.

- **Dissolution:** Dissolve 50 mg of the target compound in 0.5 mL of Ethyl Acetate (Good solvent for the ester core).
- **Filtration:** Pass through a 0.22 μm PTFE syringe filter into a small inner vial (4 mL).

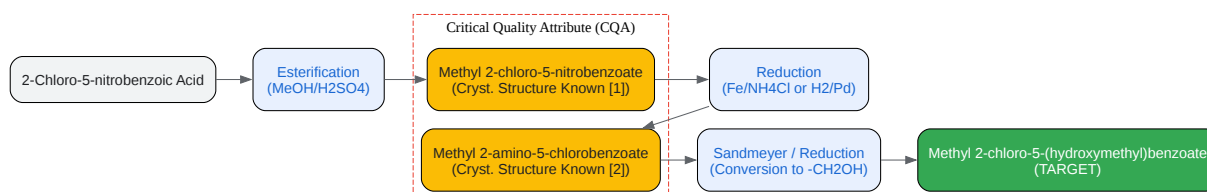
- Outer Chamber: Place the inner vial (uncapped) inside a larger jar (20 mL) containing 3 mL of Hexane or Pentane (Anti-solvent).
- Equilibration: Seal the outer jar tightly. Store at 4°C in a vibration-free environment.
- Observation: Harvest crystals after 48–72 hours. The slow diffusion of hexane will force the compound out of solution, prioritizing the formation of the most stable H-bonded polymorph.

Protocol B: Single Crystal XRD Data Collection

- Mounting: Use Paratone-N oil and a MiTeGen loop. Flash cool to 100 K immediately to freeze the flexible -CH₂OH group rotation.
- Strategy: Collect a full sphere of data. The monoclinic symmetry is likely, but check for Triclinic () if the hydroxymethyl group induces asymmetry in the packing.

Synthesis & Process Workflow

Understanding where this crystal structure fits in the synthesis pipeline is crucial for impurity tracking.



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Figure 2: Synthetic pathway highlighting crystallographically characterized checkpoints. The target is derived from well-characterized precursors.

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